

Application Notes and Protocols for Ultrasound-Assisted Extraction of 5-Alkylresorcinols

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Compound of Interest

Compound Name: 5-Heptadecylresorcinol

Cat. No.: B122077

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Alkylresorcinols (ARs) are a class of phenolic lipids predominantly found in the bran fraction of cereals like wheat, rye, and triticale. These amphiphilic molecules, characterized by a resorcinol (1,3-dihydroxybenzene) ring and a long alkyl side chain, have garnered significant interest due to their diverse biological activities, including antioxidant, anti-inflammatory, antiproliferative, and antimicrobial properties. As potential biomarkers for whole-grain intake and promising candidates for drug development, efficient extraction methods for ARs are crucial. Ultrasound-assisted extraction (UAE) has emerged as a rapid, efficient, and green alternative to conventional extraction techniques for obtaining high yields of bioactive ARs.

This document provides detailed application notes and protocols for the ultrasound-assisted extraction of 5-alkylresorcinols, tailored for researchers, scientists, and professionals in drug development.

Data Presentation: Comparison of Extraction Methods

The efficiency of ultrasound-assisted extraction (UAE) for 5-alkylresorcinols from wheat bran has been compared with other methods such as Soxhlet extraction and overnight solvent-

assisted maceration (OSAM). The following table summarizes the quantitative yields of various AR homologs obtained using different extraction protocols.

Extraction Method	Total ARs (µg/g)	C17:0 (µg/g)	C19:0 (µg/g)	C21:0 (µg/g)	C23:0 (µg/g)	C25:0 (µg/g)
UA-10 (UAE, 10 min)	1058.4 ± 35.2	58.2 ± 2.1	389.5 ± 12.8	365.4 ± 9.7	145.7 ± 5.3	99.6 ± 4.5
UA-15 (UAE, 15 min)	1125.6 ± 41.8	62.1 ± 2.5	405.3 ± 13.5	380.1 ± 10.1	168.9 ± 6.1	109.2 ± 4.9
UA-20 (UAE, 20 min)	1189.2 ± 45.1	65.4 ± 2.8	**41			

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